

Application Note: Structural Elucidation of 3-Bromo-2-chromenone using Mass Spectrometry

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Compound of Interest

Compound Name: 3-Bromo-2-chromenone

CAS No.: 939-18-4

Cat. No.: B148515

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Audience: Researchers, scientists, and drug development professionals.

Introduction **3-Bromo-2-chromenone** is a halogenated derivative of coumarin, a class of heterocyclic compounds widely recognized for their significant biological activities.[1] The structural characterization of such compounds is a critical step in drug discovery, metabolite identification, and quality control. Mass spectrometry (MS) is a powerful analytical technique for elucidating the structure of small molecules by analyzing their mass-to-charge ratio (m/z) and fragmentation patterns.[2][3] This document provides a detailed protocol and analysis of the electron ionization mass spectrometry (EI-MS) fragmentation pattern of **3-Bromo-2-chromenone**.

Principle of Fragmentation Under electron ionization (EI) conditions, **3-Bromo-2-chromenone** ($C_9H_5BrO_2$) undergoes fragmentation, breaking into smaller, charged ions.[4] The resulting mass spectrum displays a unique pattern of peaks that serves as a molecular fingerprint. The fragmentation pathways are predictable based on the molecule's structure, with cleavages occurring at the most energetically favorable sites. For coumarin-type compounds, a characteristic fragmentation is the loss of a neutral carbon monoxide (CO) molecule from the pyrone ring.[5] The presence of a bromine atom introduces a distinct isotopic pattern, as

bromine naturally exists as two stable isotopes, ^{79}Br and ^{81}Br , in an approximate 1:1 ratio, resulting in M+ and M+2 peaks of nearly equal intensity.[6]

Predicted Mass Spectrometry Data

The analysis of the **3-Bromo-2-chromenone** structure allows for the prediction of its major fragment ions under EI-MS conditions. The molecular weight of the compound is approximately 225.04 g/mol .[7] The key fragments are summarized in the table below.

m/z (for ^{79}Br / ^{81}Br)	Proposed Fragment Ion	Neutral Loss	Description
224 / 226	$[\text{C}_9\text{H}_5\text{BrO}_2]^+$	-	Molecular Ion (M^+): Exhibits a characteristic doublet peak with ~1:1 intensity ratio due to bromine isotopes.
196 / 198	$[\text{C}_9\text{H}_5\text{BrO}]^+$	CO	$[\text{M}-\text{CO}]^+$: Results from the primary and characteristic loss of carbon monoxide (28 Da) from the pyrone ring. This is a common fragmentation for coumarins. [5] [8]
145	$[\text{C}_9\text{H}_5\text{O}_2]^+$	Br	$[\text{M}-\text{Br}]^+$: Represents the loss of a bromine radical from the molecular ion.
117	$[\text{C}_8\text{H}_5\text{O}]^+$	CO	$[[\text{M}-\text{Br}]-\text{CO}]^+$: A subsequent loss of carbon monoxide from the $[\text{M}-\text{Br}]^+$ fragment.
89	$[\text{C}_7\text{H}_5]^+$	CO	$[[[\text{M}-\text{Br}]-\text{CO}]-\text{CO}]^+$: Further fragmentation involving the loss of a second CO molecule, leading to a stable benzofuran-type cation. [5]

Fragmentation Pathway Diagram

The diagram below illustrates the proposed primary fragmentation pathways for **3-Bromo-2-chromenone** upon electron ionization.

Caption: Proposed EI-MS fragmentation pathways of **3-Bromo-2-chromenone**.

Experimental Protocol: GC-MS Analysis

This protocol outlines a general procedure for the analysis of **3-Bromo-2-chromenone** using Gas Chromatography-Mass Spectrometry (GC-MS).

1. Materials and Reagents

- **3-Bromo-2-chromenone** standard
- High-purity solvent (e.g., Dichloromethane, Ethyl Acetate, or Acetonitrile), HPLC or GC grade
- Inert vials with septa caps
- Microsyringe

2. Sample Preparation

- Prepare a stock solution of **3-Bromo-2-chromenone** at a concentration of 1 mg/mL in a suitable solvent like dichloromethane.
- Perform serial dilutions from the stock solution to prepare working standards, typically in the range of 1-100 µg/mL.
- Transfer 1 mL of the final dilution into a 2 mL autosampler vial and cap securely.

3. Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977B MSD or a high-resolution Q-TOF mass spectrometer.[9]

- GC Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

GC Method Parameters:

- Inlet Temperature: 250°C
- Injection Volume: 1 μ L
- Split Ratio: 20:1
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp: Increase to 280°C at a rate of 20°C/min.
 - Final hold: Hold at 280°C for 5 minutes.

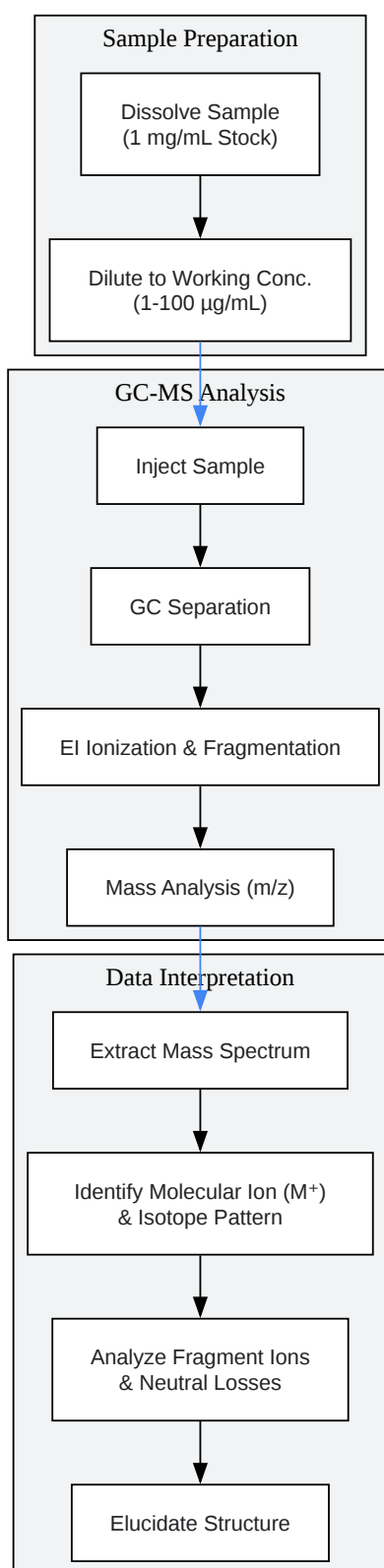
Mass Spectrometer Parameters:

- Ionization Mode: Electron Ionization (EI)
- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Electron Energy: 70 eV
- Mass Scan Range: 40 - 400 amu
- Solvent Delay: 3 minutes

4. Data Analysis Workflow

- Acquisition: Acquire the data using the instrument's software.

- Peak Identification: Identify the chromatographic peak corresponding to **3-Bromo-2-chromenone** based on its retention time.
- Spectrum Extraction: Extract the mass spectrum from the identified peak.
- Interpretation:
 - Identify the molecular ion peak (M^+) and confirm the characteristic $M^+/M+2$ isotopic pattern for bromine.
 - Identify major fragment ions and propose fragmentation pathways by calculating the mass differences from the molecular ion.
 - Compare the obtained spectrum with a reference library (e.g., NIST) for confirmation, if available.



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